

An In-depth Technical Guide to the Solubility of Gallic Acid-d2

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Compound of Interest

Compound Name: Gallic acid-d2

Cat. No.: B10824179

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This guide provides a comprehensive overview of the solubility of **Gallic acid-d2** in various solvents, intended for researchers, scientists, and professionals in drug development. The document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Introduction

Gallic acid-d2 (3,4,5-trihydroxy-benzoic-2,6-d2 acid) is the deuterated form of Gallic acid, a naturally occurring polyhydroxyphenolic compound.[1] It is often used as an internal standard for the quantification of Gallic acid in mass spectrometry-based studies.[2] Understanding its solubility is critical for the preparation of stock solutions, formulation development, and various in vitro and in vivo experimental designs. This guide compiles available solubility data and provides standardized methods for its determination.

Quantitative Solubility Data

The solubility of a compound is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of **Gallic acid-d2** and its non-deuterated counterpart, Gallic acid, has been determined in a range of common laboratory solvents. While

the solubility of deuterated and non-deuterated forms of a compound is expected to be very similar, the data for Gallic acid is included here for a more comprehensive reference.

Table 1: Solubility of **Gallic Acid-d2**

Solvent	Solubility (mg/mL)
Dimethylformamide (DMF)	30[2][3]
Dimethyl sulfoxide (DMSO)	30[2][3]
DMSO:PBS (pH 7.2) (1:3)	0.25[2][3]
Ethanol	5[2][3]

Table 2: Solubility of Gallic Acid (Non-deuterated)

Solvent	Solubility (mg/mL)	Notes
Methanol	Highest solubility among tested solvents[4]	
Acetone	~200	1 g in 5 mL[5]
Alcohol	~167	1 g in 6 mL[5]
Glycerol	100	1 g in 10 mL[5]
Dimethylformamide (DMF)	~25[6][7]	
Dimethyl sulfoxide (DMSO)	~16[6][7][8]	
Ethanol	~16[6][7][8]	
Water (20-25 °C)	~11-12	1 g in 87 mL; 11.9 mg/mL at 25°C[5]
Ether	10	1 g in 100 mL[5]
Phosphate-Buffered Saline (PBS, pH 7.2)	~2[6][7]	
Boiling Water	~333	1 g in 3 mL[5]
Benzene, Chloroform, Petroleum Ether	Practically Insoluble[5][9]	

Experimental Protocol for Solubility Determination: Shake-Flask Method

A widely accepted and robust method for determining the equilibrium solubility of a compound is the shake-flask method.[10] This protocol is a standard technique in pharmaceutical and chemical research.

Objective: To determine the equilibrium solubility of **Gallic acid-d2** in a given solvent at a specific temperature.

Materials:

- **Gallic acid-d2** (solid)
- Solvent of interest
- Sealed glass vials or flasks
- Temperature-controlled shaker or agitator
- Centrifuge
- Chemically inert syringe filters (e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Volumetric flasks and pipettes
- Analytical balance

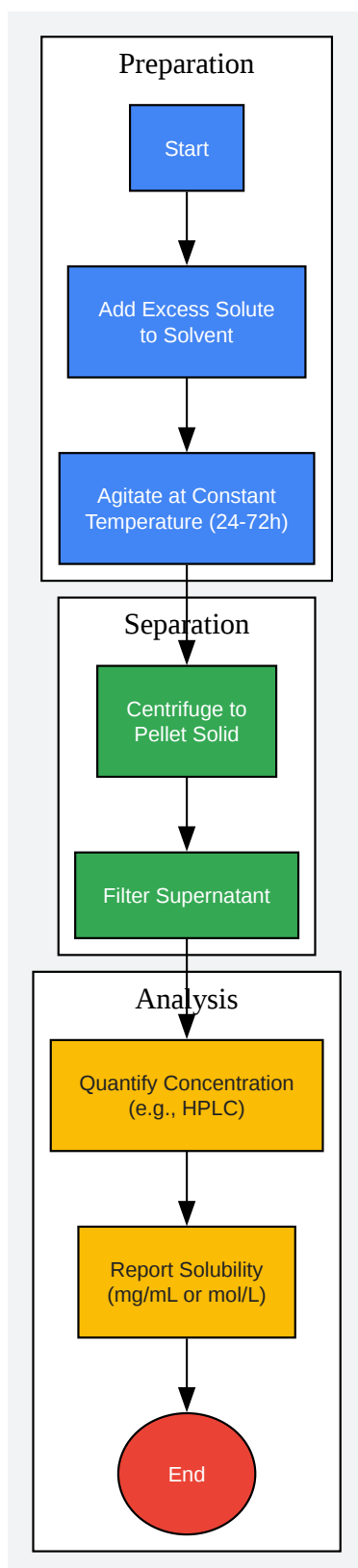
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **Gallic acid-d2** to a known volume of the selected solvent in a sealed container. The presence of undissolved solid is necessary to ensure that the solution reaches saturation.
 - Place the container in a temperature-controlled shaker.
 - Agitate the mixture at a constant temperature for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium between the dissolved and undissolved solute.
[\[10\]](#)
- Phase Separation:
 - Once equilibrium is achieved, remove the container from the shaker.

- Separate the undissolved solid from the saturated solution. This is commonly done by centrifuging the sample to pellet the excess solid.
- Carefully aspirate the supernatant and filter it through a chemically inert syringe filter (e.g., 0.22 μm PTFE) to remove any remaining solid particles.[\[10\]](#) This step is crucial to prevent undissolved solid from artificially inflating the measured concentration.
- Quantification of Solute:
 - Accurately dilute the clear, saturated filtrate with a suitable solvent to a concentration within the working range of the analytical method.
 - Determine the concentration of **Gallic acid-d2** in the diluted filtrate using a validated analytical technique, such as HPLC.[\[10\]](#)
 - A calibration curve should be prepared using standard solutions of **Gallic acid-d2** of known concentrations to ensure accurate quantification.
- Data Reporting:
 - Calculate the original concentration of the saturated solution, taking into account the dilution factor.
 - Report the solubility in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.[\[10\]](#)

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining solubility.



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Caption: Workflow for the shake-flask solubility determination method.

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